

Preparation of I-138 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: I-138
Cat. No.: B15582254

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **I-138**, a potent and reversible inhibitor of USP1-UAF1, using dimethyl sulfoxide (DMSO) as the solvent. [1][2] Adherence to this protocol will ensure the accurate and safe preparation of a concentrated stock solution suitable for use in a variety of in vitro and in vivo research applications. This guide includes information on the chemical properties of **I-138**, necessary materials, a step-by-step experimental protocol with calculations, and recommendations for storage and handling.

Introduction

I-138 is an orally active small molecule inhibitor of the deubiquitinating enzyme complex USP1-UAF1, with a reported IC₅₀ of 4.1 nM and a K_i of 5.4 nM.[2] By inhibiting USP1-UAF1, **I-138** induces the mono-ubiquitination of FANCD2 and PCNA, key proteins involved in DNA repair pathways.[1][2] This mechanism of action makes **I-138** a valuable tool for studying cellular processes related to DNA damage response and a potential therapeutic agent, particularly in the context of cancers with specific DNA repair deficiencies. Accurate preparation of a stock

solution is the first critical step in ensuring the reliability and reproducibility of experimental results. DMSO is a common solvent for such compounds due to its broad solvency and miscibility with aqueous media.[3][4]

Chemical and Physical Properties of I-138

A summary of the key quantitative data for **I-138** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₃ F ₃ N ₄ O ₂ S	[1]
Molecular Weight	492.5 g/mol	[1]
Solubility in DMSO	80 mg/mL	[1]
Molar Solubility in DMSO	162.44 mM	[1]
Appearance	Powder	[1]

Health and Safety Precautions

Before handling **I-138** or DMSO, it is crucial to review the Safety Data Sheet (SDS) for each substance.

- **I-138**: As with any chemical compound, direct contact with skin, eyes, and mucous membranes should be avoided. Use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- **DMSO**: DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin.[5] It is essential to handle it with care in a well-ventilated area.

Experimental Protocol: Preparation of a 10 mM I-138 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **I-138** in DMSO. This concentration is a common starting point for subsequent dilutions in experimental assays.

Materials and Equipment

- **I-138** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)[1]
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Calculation of Required Mass

To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM **I-138** Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 492.5 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 4.925 \text{ mg}$

Therefore, 4.925 mg of **I-138** is required to prepare 1 mL of a 10 mM stock solution.

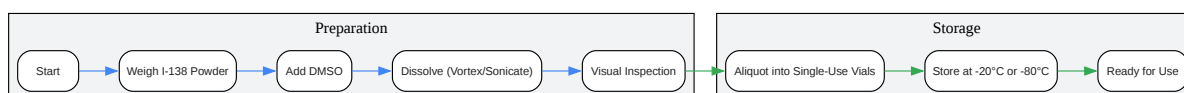
Step-by-Step Procedure

- **Weighing I-138:** Carefully weigh out the calculated amount of **I-138** powder using an analytical balance. To minimize waste and ensure accuracy, it is advisable to weigh the compound directly into the storage vial.

- Adding DMSO: Add the calculated volume of DMSO to the vial containing the **I-138** powder.
- Dissolution:
 - Tightly cap the vial.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonication is recommended to aid the process.[1]
- Visual Inspection: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials.
 - Store the aliquots at -20°C or -80°C for long-term stability.[2] For short-term storage (up to one month), -20°C is generally sufficient. For longer periods (up to six months), -80°C is recommended.[2]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **I-138** stock solution.

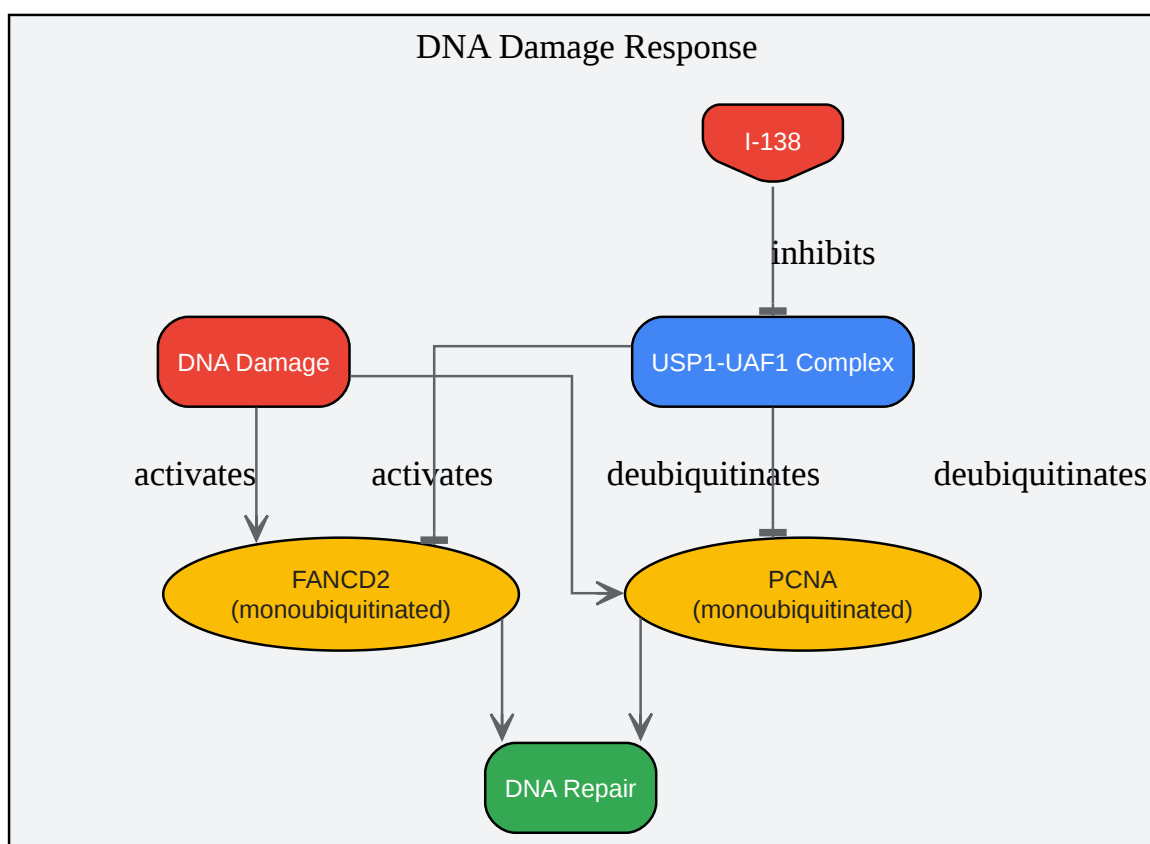


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Caption: Workflow for **I-138** stock solution preparation.

Signaling Pathway Involving USP1

The diagram below depicts the simplified signaling pathway in which USP1, the target of **I-138**, is involved.



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Caption: Simplified USP1 signaling pathway.

Conclusion

This application note provides a comprehensive and detailed protocol for the preparation of an **I-138** stock solution in DMSO. By following these guidelines, researchers can ensure the quality and consistency of their stock solutions, leading to more reliable and reproducible experimental outcomes in the study of DNA repair and related fields. Always refer to the specific product information sheet provided by the supplier for any lot-specific details.

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